

Application Notes: Carboxyethyllysine (CEL) as a Biomarker in Food Science

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Compound of Interest

Compound Name: Carboxyethyllysine

Cat. No.: B1264603

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Introduction

N ϵ -**Carboxyethyllysine** (CEL) is an advanced glycation end product (AGE) formed during the Maillard reaction and lipid peroxidation in foods. It has gained significant attention in food science research as a potential heat-induced processing contaminant and a marker for food quality and safety. The formation and accumulation of CEL in thermally processed foods, particularly those rich in protein and fat, are of interest due to its potential implications for human health. These application notes provide an overview of the use of CEL as a biomarker, methods for its quantification, and its prevalence in various food products.

Formation of Carboxyethyllysine (CEL) in Foods

CEL is primarily formed through the non-enzymatic reaction of methylglyoxal (MGO), a reactive dicarbonyl compound, with the ϵ -amino group of lysine residues in proteins. MGO itself is generated from several pathways during food processing:

- **Maillard Reaction:** In the early stages of the Maillard reaction, Amadori rearrangement products are formed, which can then dehydrate and rearrange to produce highly reactive dicarbonyl compounds like MGO.[\[1\]](#)[\[2\]](#)

- **Lipid Peroxidation:** The oxidation of polyunsaturated fatty acids can also lead to the formation of MGO.[\[1\]](#)[\[2\]](#)
- **Sugar Oxidation:** Reducing sugars can undergo oxidation to form MGO, which subsequently reacts with lysine to form CEL.[\[1\]](#)[\[2\]](#)

The formation of CEL is influenced by several factors, including the composition of the food (protein, fat, and carbohydrate content), processing temperature, and time.[\[1\]](#)[\[2\]](#) High-temperature processing methods such as sterilization, frying, and baking tend to promote the formation of CEL.

Health Implications of Dietary CEL

Dietary AGEs, including CEL, have been linked to various health concerns. While research is ongoing, studies suggest that long-term consumption of foods high in AGEs may contribute to increased oxidative stress and inflammation, potentially playing a role in the development or progression of chronic diseases such as diabetes, cardiovascular disease, and kidney disease.[\[1\]](#)

CEL as a Marker of Thermal Processing

The presence and concentration of CEL can serve as a valuable indicator of the intensity of heat treatment a food product has undergone. Monitoring CEL levels can help food manufacturers optimize processing conditions to minimize the formation of potentially harmful compounds while ensuring food safety and quality. For instance, milder heat treatments like sous vide have been shown to result in lower CEL levels compared to high-temperature methods like sterilizing in oil.[\[1\]](#)

Quantitative Data on CEL Content in Foods

The following table summarizes the quantitative data for **Carboxyethyllysine** (CEL) and its related compound **Nε-Carboxymethyllysine** (CML) in various food products as reported in the scientific literature. These compounds are often measured together as markers of advanced glycation end products.

Food Category	Food Product	Processing Method	CEL Content	CML Content	Reference
Meat & Poultry	Pork Sausages	Not Specified	1.34 ± 0.02 mmol/mol lysine	1.84 ± 0.05 mmol/mol lysine	[3]
Canned Meat Products	Sterilized (121°C for 20 min)	5.5 - 106 µg/g	4.6 - 25 µg/g	[4]	
Cooked Sausage	Steamed	1.7 - 3.7 times increase from raw	10.68 - 16.20 µg/g	[4]	
Fish & Seafood	Pacific Oyster	Steaming	-	-	[1]
Pacific Oyster	Boiling	-	-	[1]	
Pacific Oyster	Sous Vide (70°C)	Lower than other methods	-	[1]	
Pacific Oyster	Sterilizing in oil (121°C)	-	Higher than other methods	[1]	
Canned Mackerel	Canned	18.8 mg/kg	0.53 mg/kg	[5]	
Canned Dace	Canned	244 mg/kg	69.2 mg/kg	[5]	
Cereal Products	White Bread	Not Specified	3.11 ± 0.19 mmol/mol lysine	6.95 ± 0.59 mmol/mol lysine	[3]
Potato Bread	Not Specified	0.46 ± 0.004 mmol/mol lysine	1.35 ± 0.01 mmol/mol lysine	[3]	

Corn Flakes	Not Specified	14.29 ± 0.36 mmol/mol lysine	16.69 ± 0.33 mmol/mol lysine	[3]	
Muesli	Not Specified	1.93 ± 0.008 mmol/mol lysine	3.86 ± 0.13 mmol/mol lysine	[3]	
Biscuits	Baked	1.99 - 14.49 mg/kg	4.07 - 35.88 mg/kg	[2]	
Fried Dough Sticks	Fried	10.67 - 30.22 µg/g	28.06 - 66.69 µg/g	[4]	
Confectionery	Kit Kat Bar	Not Specified	5.48 ± 0.19 mmol/mol lysine	35.02 ± 0.63 mmol/mol lysine	[3]
Snacks	Walkers Crisps	Not Specified	1.04 ± 0.19 mmol/mol lysine	1.42 ± 0.35 mmol/mol lysine	[3]
Plant-Based	Meat Analogs	Varied	25.21 - 86.23 mg/kg	16.46 - 47.61 mg/kg	[5]

Note: The units of measurement vary between studies (mmol/mol lysine, mg/kg, µg/g). Direct comparison between all values may not be possible without further conversion.

Experimental Protocols

Protocol 1: Sample Preparation for CEL Analysis

This protocol is a modified acid hydrolysis method for the preparation of food samples for CEL analysis by UPLC-MS/MS.[1]

Materials:

- Freeze-dried food sample
- Borate buffer (0.2 M, pH 9.2)

- Sodium borohydride (2 M in 0.1 M NaOH)
- 6 M Hydrochloric acid (HCl)
- Internal standards: CML-d4, CEL-d4 (5 µg/mL)
- Vacuum oven
- Centrifuge

Procedure:

- Weigh 0.02 g of the freeze-dried and defatted food sample into a tube.
- Add 0.4 mL of borate buffer (0.2 M, pH 9.2) and 0.08 mL of sodium borohydride (2 M in 0.1 M NaOH).
- Incubate the mixture at 4°C for 8 hours for reduction.
- Add 0.8 mL of 6 M HCl for acid hydrolysis.
- Incubate at 110°C for 24 hours.
- Dry the protein hydrolysate in a vacuum oven at 60°C.
- Reconstitute the dried hydrolysate in 4 mL of ultrapure water.
- Take a 1 mL aliquot of the reconstituted sample and spike with 20 µL of the internal standard mixture (CML-d4 and CEL-d4, 5 µg/mL).
- The sample is now ready for UPLC-MS/MS analysis.

Protocol 2: UPLC-MS/MS Analysis of CEL

This protocol outlines the parameters for the simultaneous determination of CEL and CML using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Instrumentation:

- UPLC system coupled with a tandem quadrupole mass spectrometer (e.g., Waters ACQUITY UPLC with a Xevo TQ-S).[6]

Chromatographic Conditions:

- Column: A reverse-phase column suitable for polar compounds, such as a High Strength Silica (HSS) T3 column (2.1 x 100 mm).[6]
- Mobile Phase A: 10 mM Heptafluorobutyric acid (HFBA) in water.
- Mobile Phase B: 10 mM Ammonium formate in 45:45:10 (v/v/v) acetonitrile:methanol:water. [6]
- Flow Rate: 0.3 mL/min.[7]
- Injection Volume: 10 µL.[6]
- Gradient:
 - 0-2 min: 95% A
 - 2-5 min: Linear gradient to 50% A
 - 5-6 min: Hold at 50% A
 - 6-7 min: Linear gradient back to 95% A
 - 7-10 min: Re-equilibration at 95% A

Mass Spectrometry Conditions:

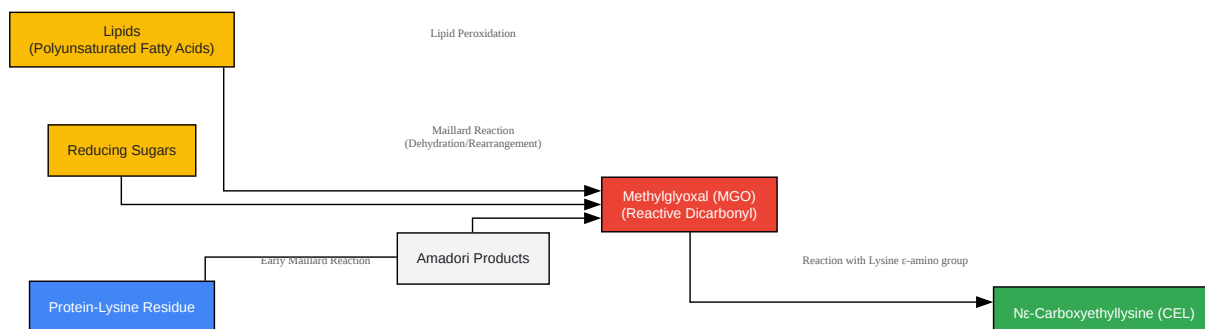
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Capillary Voltage: 3.0 kV.
- Source Temperature: 150°C.
- Desolvation Temperature: 400°C.

- Cone Gas Flow: 50 L/h.
- Desolvation Gas Flow: 800 L/h.
- Multiple Reaction Monitoring (MRM) Transitions:
 - CEL: Precursor ion (m/z) -> Product ion (m/z) (specific values to be determined based on instrumentation and standards)
 - CEL-d4: Precursor ion (m/z) -> Product ion (m/z) (specific values to be determined based on instrumentation and standards)
 - CML: Precursor ion (m/z) -> Product ion (m/z) (specific values to be determined based on instrumentation and standards)
 - CML-d4: Precursor ion (m/z) -> Product ion (m/z) (specific values to be determined based on instrumentation and standards)

Data Analysis:

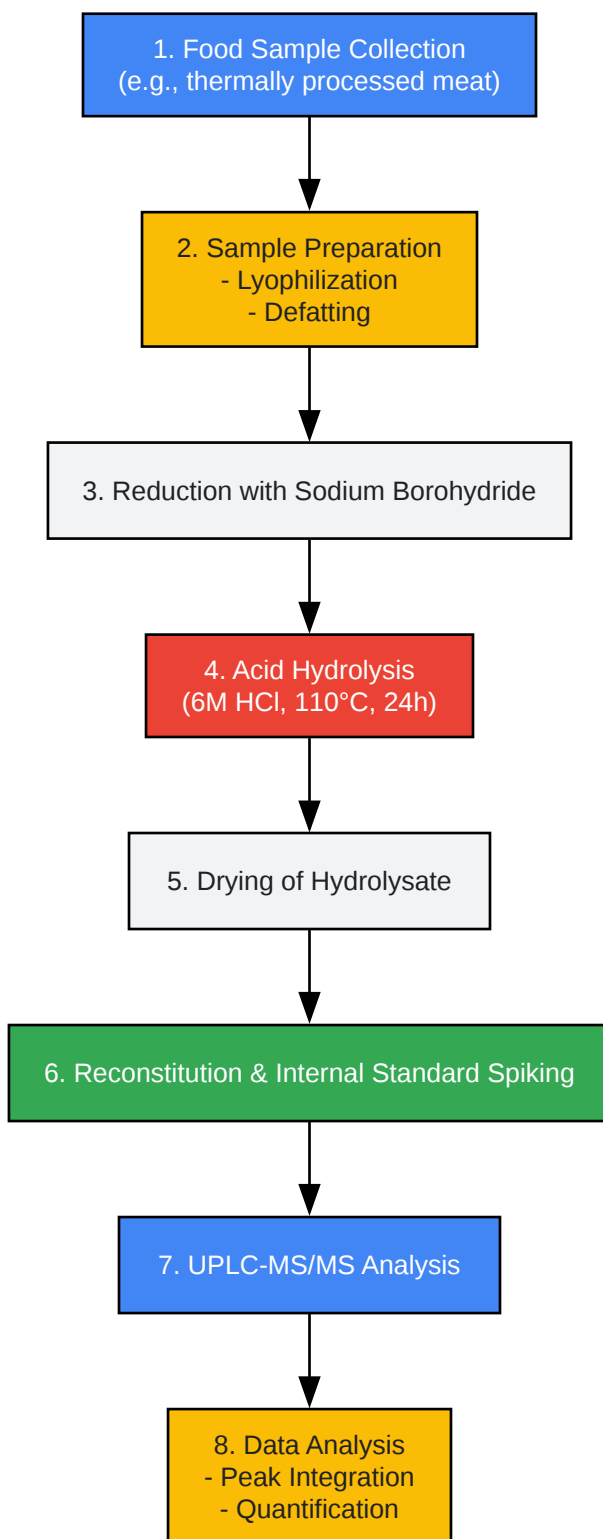
Quantification is performed by constructing a calibration curve using known concentrations of CEL and CML standards with their corresponding deuterated internal standards. The peak area ratios of the analyte to the internal standard are used for quantification.

Visualizations



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Caption: Formation pathway of Nε-**Carboxyethyllysine** (CEL) in foods.



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Caption: Experimental workflow for the analysis of CEL in food samples.

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